

Adsorption coefficients of argon, krypton, and xenon on activated charcoal

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Compound of Interest

Compound Name: Argon;krypton

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A Comparative Analysis of Noble Gas Adsorption on Activated Charcoal

A comprehensive guide for researchers and professionals on the adsorption coefficients of argon, krypton, and xenon on various grades of activated charcoal, supported by experimental data and detailed methodologies.

The adsorption of noble gases such as argon (Ar), krypton (Kr), and xenon (Xe) on activated charcoal is a critical process in various scientific and industrial applications, including gas separation, purification, and the capture of radioactive isotopes. The efficiency of this process is quantified by the adsorption coefficient, a key parameter that is dependent on the specific gas, the type of activated charcoal, and the operating conditions, primarily temperature. This guide provides a comparative analysis of the adsorption coefficients of Ar, Kr, and Xe on different grades of activated charcoal, presenting experimental data to inform the selection of appropriate materials for specific applications.

Comparison of Adsorption Coefficients

The adsorption coefficients, expressed as Henry's constants, for argon, krypton, and xenon were determined for four different grades of activated charcoal: AG-3, VSK-5, SKT-3, and NWC 12x40. The experiments were conducted under static conditions over a temperature range of 15 °C to 80 °C.

The results, summarized in the table below, indicate a clear trend in adsorption behavior. Xenon consistently exhibits the highest adsorption coefficient, followed by krypton and then argon, across all tested charcoal grades and temperatures. This is attributed to the increasing polarizability and atomic size of the noble gases down the group, leading to stronger van der Waals interactions with the charcoal surface.

Furthermore, the data reveals that coconut-based charcoals, VSK-5 and NWC 12x40, demonstrate the highest adsorption capacities for all three noble gases.^[1] This suggests their potential superiority in applications requiring efficient gas capture and separation. Conversely, activated charcoal AG-3 showed the lowest adsorption performance.^[1] The adsorption coefficients for all gases decrease with increasing temperature, a characteristic of exothermic physisorption processes.^[1]

Adsorbent	Gas	Temperature (°C)	Henry's Constant (cm ³ /g)
AG-3	Argon	15	10.8
25	8.5		
40	6.1		
60	4.0		
80	2.8		
Krypton	15	34.5	
25	25.0		
40	16.7		
60	10.0		
80	6.5		
Xenon	15	180	
25	125		
40	75		
60	40		
80	23		
VSK-5	Argon	15	18.0
25	14.0		
40	9.5		
60	6.0		
80	4.0		
Krypton	15	65	
25	45		
40	28		

60	16		
80	10		
Xenon	15	400	
25	260		
40	150		
60	75		
80	40		
SKT-3	Argon	15	14.5
25	11.5		
40	8.0		
60	5.0		
80	3.3		
Krypton	15	50	
25	35		
40	22		
60	13		
80	8		
Xenon	15	300	
25	200		
40	110		
60	55		
80	30		
NWC 12x40	Argon	15	17.5
25	13.5		

40	9.0	
60	5.8	
80	3.9	
Krypton	15	63
25	44	
40	27	
60	15.5	
80	9.5	
Xenon	15	390
25	255	
40	145	
60	73	
80	39	

Experimental Protocols

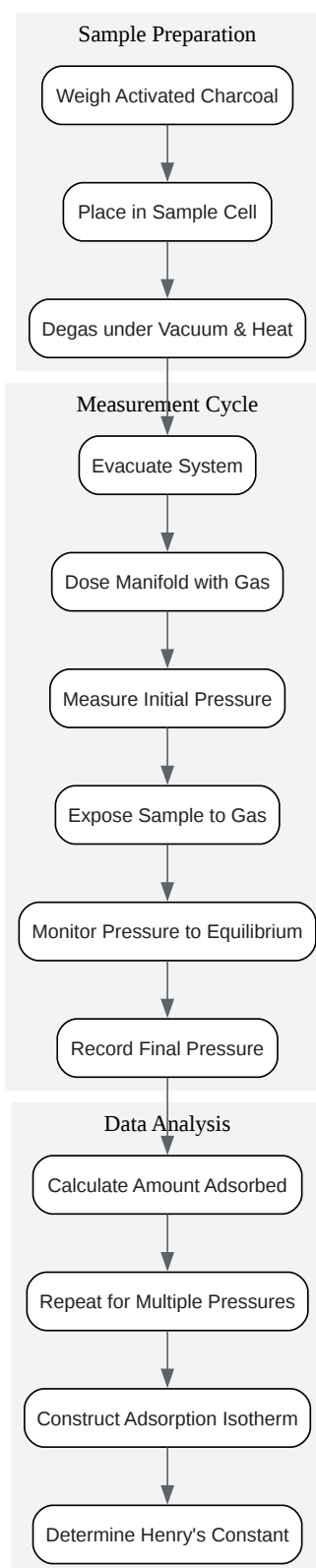
The determination of adsorption coefficients can be performed using various experimental techniques. The two primary methods employed are the static volumetric method and the dynamic breakthrough method.

Static Volumetric Method

The static volumetric method is a widely used technique for measuring gas adsorption isotherms.^{[2][3]} It involves introducing a known amount of adsorbate gas into a chamber of known volume containing the degassed adsorbent material. The pressure in the chamber is monitored until it reaches equilibrium. The amount of gas adsorbed is then calculated from the pressure drop.

Detailed Experimental Steps:

- **Sample Preparation:** A known mass of the activated charcoal is placed in the sample cell. The sample is then degassed under vacuum at an elevated temperature to remove any pre-adsorbed species from its surface.
- **System Evacuation:** The entire volumetric system, including the manifold and the sample cell, is evacuated to a high vacuum.
- **Dosing:** A calibrated volume of the adsorbate gas (argon, krypton, or xenon) is introduced into the manifold. The pressure in the manifold is precisely measured.
- **Adsorption:** The valve connecting the manifold to the sample cell is opened, allowing the gas to come into contact with the adsorbent. The pressure in the system is monitored until it stabilizes, indicating that equilibrium has been reached.
- **Data Acquisition:** The final equilibrium pressure, temperature, and the volumes of the manifold and sample cell are recorded.
- **Calculation:** The amount of gas adsorbed at the equilibrium pressure is calculated using the ideal gas law, accounting for the amount of gas remaining in the free space of the sample cell (dead volume).
- **Isotherm Construction:** Steps 3-6 are repeated at incrementally higher pressures to generate a series of data points that form the adsorption isotherm. The initial slope of this isotherm in the low-pressure region corresponds to the Henry's constant.



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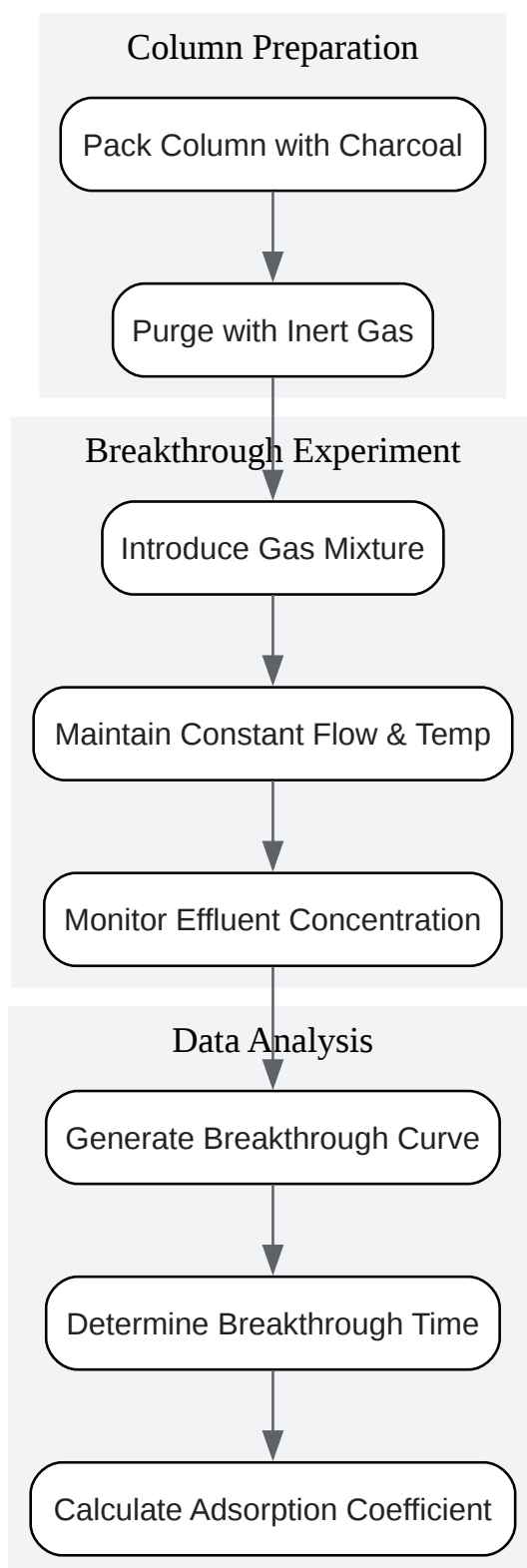
Static Volumetric Method Workflow

Dynamic Breakthrough Method

The dynamic breakthrough method involves flowing a gas mixture with a known concentration of the adsorbate through a packed bed of the adsorbent.^[4] The concentration of the adsorbate in the effluent stream is monitored over time. The time it takes for the adsorbate to "break through" the column is related to its adsorption coefficient.

Detailed Experimental Steps:

- **Column Packing:** A known mass of the activated charcoal is packed uniformly into an adsorption column.
- **System Purging:** An inert gas, such as helium or nitrogen, is passed through the column to purge it of any contaminants.
- **Gas Mixture Introduction:** A gas stream containing a specific concentration of the adsorbate gas (argon, krypton, or xenon) mixed with a carrier gas is introduced into the column at a constant flow rate and temperature.
- **Effluent Monitoring:** The concentration of the adsorbate in the gas exiting the column is continuously monitored using a suitable detector, such as a thermal conductivity detector (TCD) or a mass spectrometer.
- **Breakthrough Curve Generation:** A plot of the outlet adsorbate concentration versus time is generated. This plot is known as the breakthrough curve.
- **Data Analysis:** The time at which the outlet concentration reaches a certain percentage of the inlet concentration (e.g., 5% or 50%) is determined. This breakthrough time, along with the flow rate and the amount of adsorbent, is used to calculate the dynamic adsorption coefficient.



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Dynamic Breakthrough Method Workflow

In conclusion, the selection of activated charcoal for the adsorption of argon, krypton, and xenon should be guided by the specific requirements of the application. The provided data indicates that for applications demanding high adsorption capacity, coconut-based activated charcoals such as VSK-5 and NWC 12x40 are superior choices. The detailed experimental protocols offer a foundation for researchers to conduct their own evaluations and further explore the adsorption properties of these and other materials.

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